

# Application Notes and Protocols: Bismuth-214 as a Tracer in Environmental Monitoring

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## Compound of Interest

Compound Name: Bismuth-214

Cat. No.: B1233251

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## Introduction

**Bismuth-214** ( $^{214}\text{Bi}$ ) is a naturally occurring radionuclide and a key member of the Uranium-238 ( $^{238}\text{U}$ ) decay series. It is a beta and gamma emitter with a short half-life of approximately 19.9 minutes.[1][2] Its parent nuclide is Lead-214 ( $^{214}\text{Pb}$ ), and it decays into Polonium-214 ( $^{214}\text{Po}$ ). The presence of  $^{214}\text{Bi}$  in environmental matrices is intrinsically linked to the ubiquitous presence of its gaseous precursor, Radon-222 ( $^{222}\text{Rn}$ ), a decay product of Radium-226 ( $^{226}\text{Ra}$ ). Due to its strong and characteristic gamma emissions, particularly at 609.3 keV, 1120.3 keV, and 1764.5 keV,  $^{214}\text{Bi}$  is readily detectable by gamma-ray spectrometry.[1] This property makes it a valuable in-situ tracer for various environmental processes, including atmospheric aerosol dynamics, soil erosion, and sediment transport. These application notes provide a comprehensive overview of the use of  $^{214}\text{Bi}$  in environmental monitoring, complete with detailed protocols and data presentation.

## Principle

The utility of **Bismuth-214** as an environmental tracer stems from its continuous production from the decay of Radon-222 gas, which emanates from soils and rocks containing Uranium-238. Once in the atmosphere,  $^{222}\text{Rn}$  decays, and its solid daughter products, including  $^{214}\text{Bi}$ , attach to aerosol particles. These aerosols are then subject to atmospheric transport and deposition onto land and water surfaces. In soil and sediment,  $^{214}\text{Bi}$  exists in secular equilibrium with its longer-lived precursors in the uranium decay chain. Any physical process that causes

the movement of soil or sediment, such as erosion, will also transport the associated  $^{214}\text{Bi}$ . By measuring the activity concentration of  $^{214}\text{Bi}$  in environmental samples, researchers can infer information about the movement and distribution of the materials to which it is bound.

## Signaling Pathway: The Uranium-238 Decay Chain

The production of **Bismuth-214** is a result of a series of radioactive decays originating from Uranium-238. Understanding this decay chain is fundamental to its application as an environmental tracer.



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## References

- 1. radiacode.com [radiacode.com]
- 2. radiacode.com [radiacode.com]
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